

# Application Note: Synthesis and Purification of Cholecystokinin (26-33) (Free Acid)

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## Compound of Interest

**Compound Name:** Cholecystokinin (26-33) (free acid)

**Cat. No.:** B15597353

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## Abstract

This application note provides a detailed protocol for the chemical synthesis and subsequent purification of the C-terminal octapeptide of cholecystokinin, CCK (26-33), with a free C-terminal carboxylic acid. The peptide, with the sequence Asp-Tyr-Met-Gly-Trp-Met-Asp-Phe, is a biologically active fragment of the full cholecystokinin hormone. The synthesis is performed using automated solid-phase peptide synthesis (SPPS) employing the Fmoc/tBu strategy on Wang resin. Purification of the crude peptide is achieved by preparative reverse-phase high-performance liquid chromatography (RP-HPLC). The final product is characterized by mass spectrometry and analytical RP-HPLC to confirm its identity and purity. This protocol is intended for researchers in biochemistry, pharmacology, and drug development.

## Introduction

Cholecystokinin (CCK) is a peptide hormone found in the gastrointestinal tract and the central nervous system that plays a crucial role in digestion and satiety. The C-terminal octapeptide fragment, CCK (26-33) (H-Asp-Tyr-Met-Gly-Trp-Met-Asp-Phe-OH), represents the minimal sequence required for the full biological activity of the parent hormone. The synthesis of this

peptide in its C-terminal free acid form is essential for various research applications, including receptor binding assays and in vivo studies.

This document outlines a robust and reproducible methodology for the synthesis of CCK (26-33) (free acid) using Fmoc-based solid-phase peptide synthesis (SPPS), followed by a highly efficient purification protocol using reverse-phase HPLC.

## Experimental Protocols

### Materials and Reagents

- Fmoc-Phe-Wang resin (0.5 mmol/g loading)
- Fmoc-Asp(OtBu)-OH
- Fmoc-Tyr(tBu)-OH
- Fmoc-Met-OH
- Fmoc-Gly-OH
- Fmoc-Trp(Boc)-OH
- N,N'-Diisopropylcarbodiimide (DIC)
- Ethyl cyanohydroxyiminoacetate (OxymaPure®)
- Piperidine
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIPS)
- HPLC grade water

- HPLC grade acetonitrile (ACN)
- Cold diethyl ether

## Solid-Phase Peptide Synthesis (SPPS)

The peptide was synthesized on a 0.1 mmol scale using an automated peptide synthesizer.

Protocol:

- Resin Swelling: Swell 200 mg of Fmoc-Phe-Wang resin in DMF for 30 minutes in the synthesizer's reaction vessel.
- Fmoc Deprotection: Treat the resin with 20% piperidine in DMF for 5 minutes, followed by a second treatment for 10 minutes to remove the Fmoc protecting group from the N-terminus of Phenylalanine.
- Washing: Wash the resin thoroughly with DMF (5 times) and DCM (3 times) to remove residual piperidine and by-products.
- Amino Acid Coupling:
  - For each coupling cycle, pre-activate a solution of the next Fmoc-amino acid (0.5 mmol, 5 equivalents), DIC (0.5 mmol, 5 equivalents), and OxymaPure® (0.5 mmol, 5 equivalents) in DMF for 2 minutes.
  - Add the activated amino acid solution to the reaction vessel and allow it to couple for 1 hour at room temperature.
  - The following amino acids are coupled sequentially: Fmoc-Asp(OtBu)-OH, Fmoc-Met-OH, Fmoc-Trp(Boc)-OH, Fmoc-Gly-OH, Fmoc-Met-OH, Fmoc-Tyr(tBu)-OH, and finally Fmoc-Asp(OtBu)-OH.
- Washing: After each coupling step, wash the resin with DMF (5 times) and DCM (3 times).
- Repeat Cycles: Repeat the deprotection, washing, and coupling steps for each amino acid in the sequence.

- Final Deprotection: After the final amino acid has been coupled, perform a final Fmoc deprotection step as described in step 2.
- Final Washing and Drying: Wash the peptide-resin with DMF (5 times), DCM (5 times), and finally with methanol (3 times). Dry the resin under vacuum for at least 2 hours.

## Cleavage and Deprotection

Protocol:

- Prepare a cleavage cocktail of TFA/TIPS/H<sub>2</sub>O (95:2.5:2.5, v/v/v).
- Add 10 mL of the cleavage cocktail to the dried peptide-resin in a sealed reaction vessel.
- Gently agitate the mixture at room temperature for 3 hours. This step cleaves the peptide from the Wang resin and removes the side-chain protecting groups (OtBu, tBu, and Boc).<sup>[1]</sup>
- Filter the resin and collect the filtrate containing the crude peptide.
- Wash the resin twice with a small volume of fresh TFA.
- Combine the filtrates and precipitate the crude peptide by adding it dropwise to 100 mL of cold diethyl ether.
- Centrifuge the mixture at 4000 rpm for 10 minutes at 4°C.
- Decant the ether, wash the peptide pellet with cold diethyl ether twice, and dry the crude peptide under vacuum.

## Purification by Preparative RP-HPLC

Protocol:

- Column: C18 column (10 µm, 250 x 22 mm).
- Mobile Phase A: 0.1% TFA in HPLC grade water.
- Mobile Phase B: 0.1% TFA in acetonitrile.

- Gradient: A linear gradient from 10% to 50% B over 40 minutes.
- Flow Rate: 15 mL/min.
- Detection: UV absorbance at 220 nm and 280 nm.
- Procedure:
  - Dissolve the crude peptide in a minimal amount of Mobile Phase A.
  - Inject the solution onto the equilibrated C18 column.
  - Collect fractions corresponding to the major peak.
  - Analyze the purity of the collected fractions by analytical RP-HPLC.
  - Pool the pure fractions and lyophilize to obtain the final purified peptide as a white, fluffy powder.

## Data Presentation

### Synthesis and Purification Summary

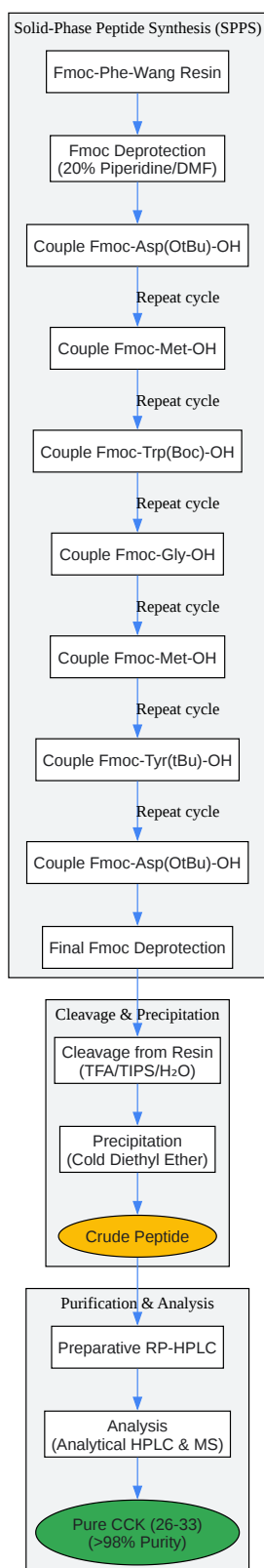
| Parameter                   | Value                        |
|-----------------------------|------------------------------|
| Synthesis Scale             | 0.1 mmol                     |
| Crude Peptide Yield         | 95.3 mg (83% of theoretical) |
| Crude Peptide Purity (HPLC) | ~65%                         |
| Purified Peptide Yield      | 48.2 mg (42% of theoretical) |
| Final Purity (HPLC)         | >98%                         |

## Characterization Data

| Analysis Method                              | Result                   |
|----------------------------------------------|--------------------------|
| Analytical RP-HPLC                           |                          |
| Column                                       | C18 (5 µm, 150 x 4.6 mm) |
| Mobile Phase A                               | 0.1% TFA in Water        |
| Mobile Phase B                               | 0.1% TFA in Acetonitrile |
| Gradient                                     | 15-55% B over 20 minutes |
| Flow Rate                                    | 1.0 mL/min               |
| Retention Time                               | 12.8 minutes             |
| Mass Spectrometry (ESI-MS)                   |                          |
| Calculated Molecular Weight                  | 1068.25 g/mol            |
| Observed Molecular Weight [M+H] <sup>+</sup> | 1069.26 m/z              |

## Visualizations

## Experimental Workflow



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Caption: Workflow for the synthesis and purification of CCK (26-33).

## Chemical Structure of CCK (26-33) Free Acid

Caption: Amino acid sequence of Cholecystokinin (26-33) free acid.

## Conclusion

The protocol described in this application note provides a reliable and efficient method for the synthesis and purification of Cholecystokinin (26-33) with a C-terminal free acid. The use of standard Fmoc-SPPS chemistry on Wang resin, followed by a straightforward cleavage and RP-HPLC purification, yields a high-purity product suitable for a wide range of biological and pharmacological studies. The provided data demonstrates the effectiveness of this methodology, achieving a final purity of over 98%.

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## References

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
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